

2-(2-Methoxyethoxy)pyrimidin-4-amine: Comprehensive Technical Guide and Safety Data Sheet

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Compound of Interest

Compound Name:	2-(2-Methoxyethoxy)pyrimidin-4-amine
CAS No.:	60722-66-9
Cat. No.:	B11768682

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Executive Summary

In modern drug discovery, the functionalization of privileged scaffolds is a critical step in optimizing both pharmacodynamics and pharmacokinetics. **2-(2-Methoxyethoxy)pyrimidin-4-amine** represents a highly versatile building block frequently utilized in the development of targeted therapeutics, particularly kinase inhibitors.

As a Senior Application Scientist, I have structured this whitepaper to move beyond basic chemical descriptors. This guide provides a deep dive into the mechanistic rationale for employing this specific moiety, a self-validating synthetic protocol for its generation, and a rigorous Material Safety Data Sheet (MSDS) grounded in data from closely related structural analogs^{[1][2]}.

Chemical Identity & Physicochemical Profile

Understanding the baseline physical properties of a building block is essential for predicting its behavior in both synthetic workflows and biological systems. The 2-methoxyethoxy side chain significantly alters the physicochemical profile of the pyrimidine core, primarily by increasing polarity and hydrogen-bonding capacity.

Table 1: Quantitative Physicochemical Properties

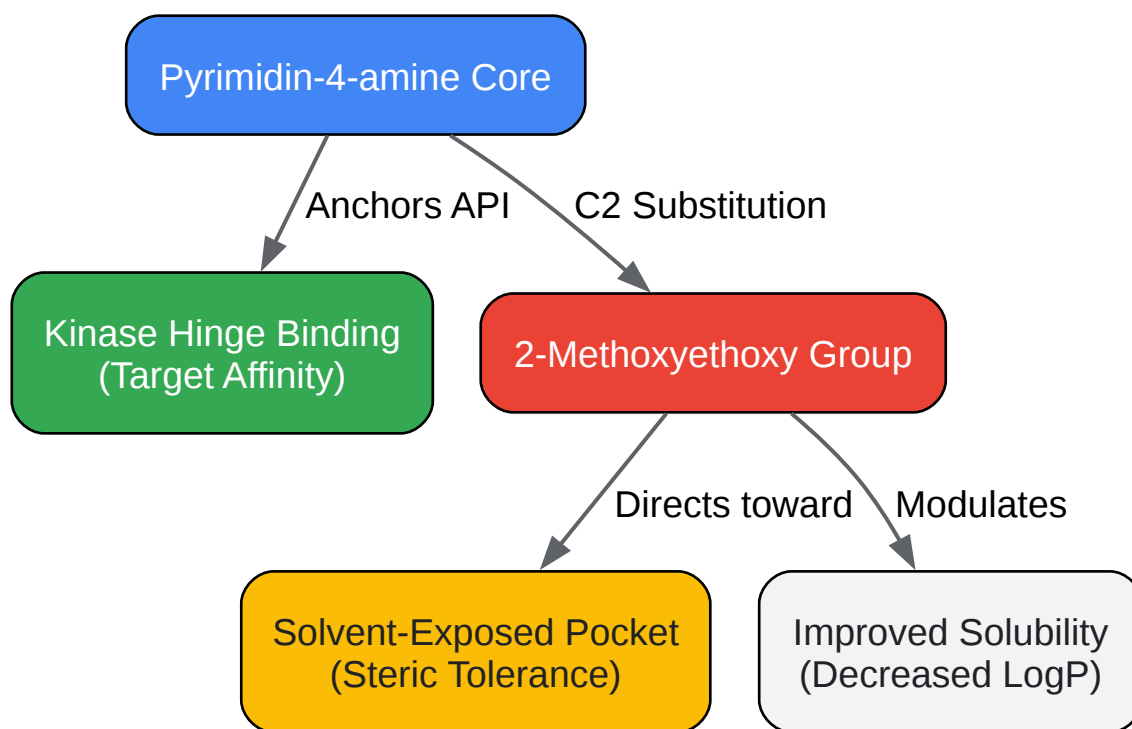
Property	Value / Description
Chemical Name	2-(2-Methoxyethoxy)pyrimidin-4-amine
Molecular Formula	C ₇ H ₁₁ N ₃ O ₂
Molecular Weight	169.18 g/mol
Appearance	White to pale-yellow solid[3]
SMILES	<chem>COCCOC1=NC(=CC(=N1)N)</chem>
Hydrogen Bond Donors	1 (Primary amine group)
Hydrogen Bond Acceptors	4 (Pyrimidine nitrogens, ether oxygens)
Predicted LogP	~0.5 - 0.8 (Highly hydrophilic)

Mechanistic Role in Drug Design

Why choose a 2-methoxyethoxy substituent over a simple alkyl or alkoxy group? The selection of this specific side chain is driven by rigorous structure-activity relationship (SAR) logic.

The pyrimidin-4-amine core typically acts as an ATP-competitive hinge binder in kinase targets. However, unmodified pyrimidines often suffer from poor aqueous solubility. The addition of the 2-methoxyethoxy group at the C2 position serves a dual mechanistic purpose:

- **Solvent Vectoring:** The flexible PEG-like ether chain is directed outward from the hydrophobic binding pocket into the solvent-exposed region.
- **Physicochemical Optimization:** By introducing two oxygen atoms (hydrogen bond acceptors), the overall lipophilicity (LogP) is suppressed, which dramatically improves the oral bioavailability and aqueous solubility of the final active pharmaceutical ingredient (API).



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Pharmacophore mapping of the pyrimidin-4-amine core and the 2-methoxyethoxy side chain.

Material Safety Data Sheet (MSDS) Core

The following safety protocols are synthesized from established GHS classifications for highly analogous substituted aminopyrimidines and aminopyridines (e.g., 2-methoxypyridin-4-amine and 4-methoxy-2-pyrimidinamine)[1][2].

Hazard Identification

- Signal Word: WARNING
- GHS Pictogram: Exclamation Mark (GHS07)

Table 2: GHS Hazard and Precautionary Statements

Code	Statement Type	Description
H302	Hazard	Harmful if swallowed.
H315	Hazard	Causes skin irritation.
H319	Hazard	Causes serious eye irritation.
H335	Hazard	May cause respiratory irritation.
P261	Precautionary	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Precautionary	Wear protective gloves/protective clothing/eye protection.
P305+P351+P338	Precautionary	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses.

First Aid & Handling Protocols

- Inhalation: Move the subject to fresh air. Causality: Amine-containing dust can act as a direct respiratory irritant. If breathing is labored, administer oxygen.
- Skin Contact: Wash immediately with soap and copious amounts of water. Causality: The basicity of the primary amine can cause localized epidermal irritation upon prolonged contact.
- Storage: Store in a tightly closed container under an inert atmosphere (Argon/Nitrogen) at 2-8°C. Causality: Prevents gradual oxidation of the amine and hygroscopic absorption of water by the ether linkages.

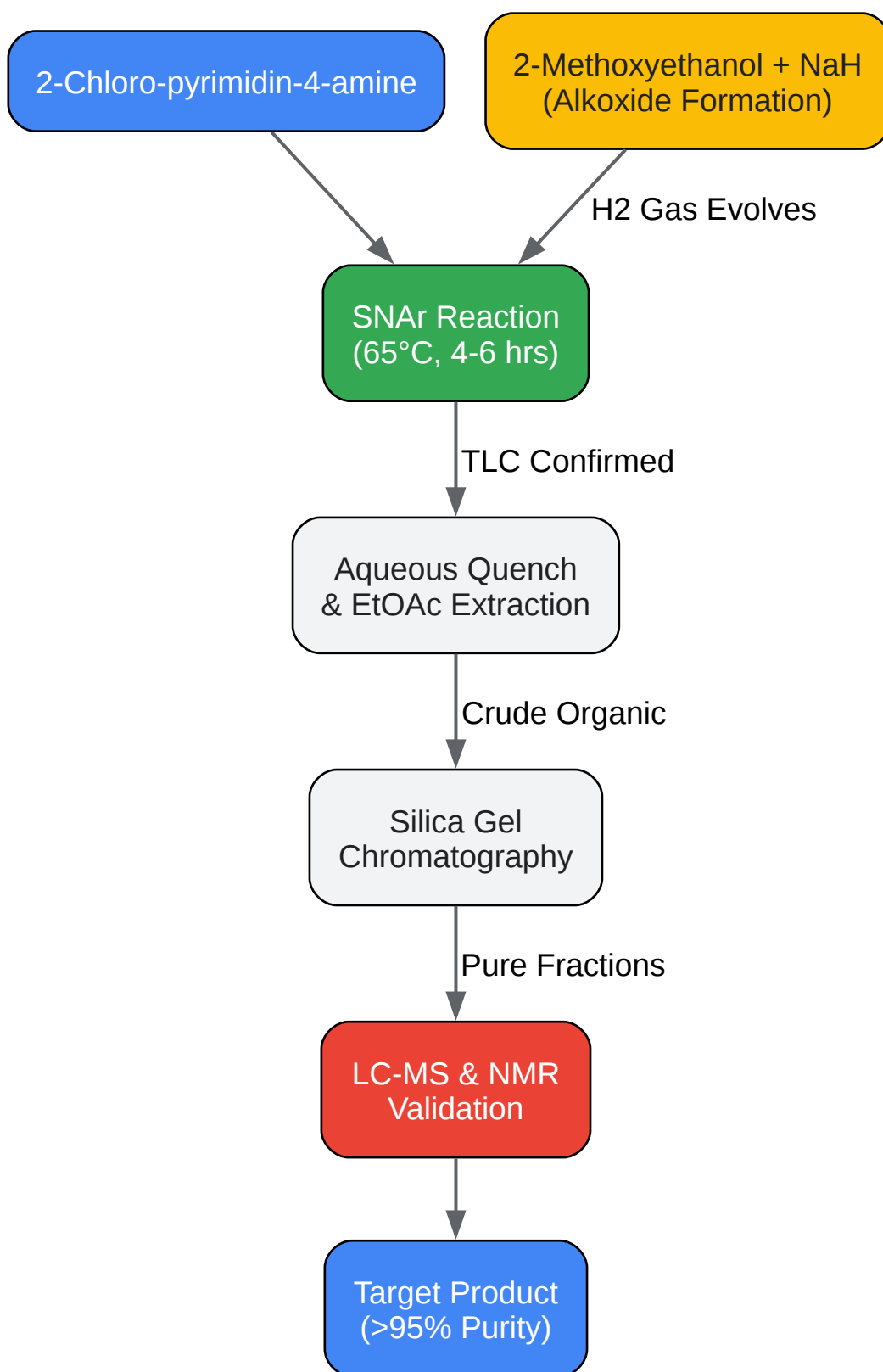
Validated Synthetic Protocol

To synthesize **2-(2-methoxyethoxy)pyrimidin-4-amine**, a Nucleophilic Aromatic Substitution (SNAr) is the most efficient route. The protocol below is designed as a self-validating system,

ensuring the chemist can verify success at each critical juncture.

Step-by-Step Methodology: S_NAr Workflow

- Preparation of the Nucleophile: Suspend Sodium Hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) in anhydrous Tetrahydrofuran (THF) at 0°C. Slowly add 2-methoxyethanol (1.2 eq) dropwise.
 - Causality: NaH deprotonates the alcohol to form a highly reactive alkoxide.
 - Validation Checkpoint: The reaction is self-validating via the visible evolution of hydrogen gas (H₂). Wait until bubbling ceases completely to ensure full alkoxide formation.
- Substitution Reaction: Add a solution of 2-chloro-pyrimidin-4-amine (1.0 eq) in anhydrous THF dropwise to the alkoxide mixture. Heat the reaction to 65°C (reflux) for 4-6 hours.
 - Causality: The electron-deficient nature of the pyrimidine ring (enhanced by the electronegative nitrogens) makes the C2 position highly susceptible to attack by the strong alkoxide nucleophile.
- Reaction Monitoring:
 - Validation Checkpoint: Spot the reaction mixture on a silica TLC plate (Eluent: 5% MeOH in Dichloromethane). The disappearance of the starting material (higher R_f) and the appearance of a new, more polar spot (lower R_f due to the ether oxygens) confirms conversion.
- Workup and Isolation: Quench the reaction carefully with cold water to destroy unreacted NaH. Extract the aqueous layer with Ethyl Acetate (3 x 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.



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Synthetic workflow for **2-(2-Methoxyethoxy)pyrimidin-4-amine** via SNAr and validation.

Analytical Characterization

To guarantee scientific integrity, the isolated product must be subjected to rigorous analytical validation.

- LC-MS (Liquid Chromatography-Mass Spectrometry): Expect a dominant pseudo-molecular ion peak at m/z 170.1 $[M+H]^+$ in positive electrospray ionization (ESI+) mode.
- 1H NMR (Proton Nuclear Magnetic Resonance, DMSO- d_6):
 - Pyrimidine Core: Look for two distinct doublets in the aromatic region (~6.2 ppm and ~7.9 ppm) corresponding to the protons at the C5 and C6 positions.
 - Amine Group: A broad singlet integrating to 2H around 6.8-7.0 ppm (exchangeable with D_2O).
 - Ether Chain: Multiplets around 3.5-4.3 ppm integrating to 4H (the two CH_2 groups), and a sharp singlet around 3.2 ppm integrating to 3H (the terminal methoxy $-CH_3$).

References

- Source: National Institutes of Health (NIH)
- Source: National Institutes of Health (NIH)
- 2-Methoxypyrimidin-4-amine | 3289-47-2 - MilliporeSigma Source: Sigma-Aldrich URL

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Sources

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- 2. 2-Methoxypyridin-4-amine | C₆H₈N₂O | CID 280891 - PubChem [pubchem.ncbi.nlm.nih.gov]
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